

Proline benzyl ester hydrochloride CAS number and properties

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Compound of Interest

Compound Name: *Proline benzyl ester hydrochloride*

Cat. No.: *B554964*

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An In-Depth Technical Guide to **Proline Benzyl Ester Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **L-Proline benzyl ester hydrochloride**, a critical reagent in synthetic organic chemistry and pharmaceutical development. This document details its chemical and physical properties, experimental protocols for its synthesis, and its primary applications, with a focus on peptide synthesis and organocatalysis.

Compound Identification and Properties

L-Proline benzyl ester hydrochloride is an esterified derivative of the naturally occurring amino acid L-proline.^[1] The benzyl ester group serves as a protecting group for the carboxylic acid functionality, while the hydrochloride salt form enhances its stability and solubility, making it a stable, crystalline solid that is easy to handle and store.^{[1][2]}

CAS Number: 16652-71-4^{[1][3]}

Chemical and Physical Data

The key chemical and physical properties of **L-Proline benzyl ester hydrochloride** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₅ NO ₂ ·HCl or C ₁₂ H ₁₆ ClNO ₂	[1][3][4][5][6][7]
Molecular Weight	241.71 - 241.72 g/mol	[1][2][3][5][6]
Appearance	White to off-white crystalline powder	[1][8][9]
Melting Point	142 - 151 °C (decomposes)	[5][10][11][12][13]
Boiling Point	309 °C at 760 mmHg	[14]
Solubility	Soluble in methanol and ethanol; slightly soluble in water.	[1][8][10][15]
Specific Rotation [α]	-41.0° to -48° (c=1, in Methanol or H ₂ O)	[10][12][15]
Purity	Typically ≥ 98% (HPLC)	[1][10][13]
Stability	Stable under recommended storage conditions, but is hygroscopic.	[1][8][16][17]
Storage Conditions	Store in a cool, dry, well-ventilated place in tightly sealed containers, protected from moisture.[1][8]	[1][8]

Synthesis of L-Proline Benzyl Ester Hydrochloride

One of the most common and established methods for synthesizing **L-Proline benzyl ester hydrochloride** is the esterification of L-proline with benzyl alcohol using thionyl chloride.[2][5]

Experimental Protocol: Thionyl Chloride-Mediated Esterification

Materials:

- L-proline
- Benzyl alcohol
- Thionyl chloride (SOCl_2)
- Diethyl ether
- Nitrogen gas supply
- Reaction flask and standard glassware

Procedure:[5]

- Under a nitrogen atmosphere, cool benzyl alcohol (e.g., 70 mL, 651 mmol) to 0 °C in a suitable reaction flask.
- Slowly add thionyl chloride (e.g., 7.0 mL, 91.2 mmol) dropwise to the cooled benzyl alcohol while stirring.
- Add L-proline (e.g., 5.0 g, 43.4 mmol) to the mixture.
- Maintain the reaction at 0 °C with continuous stirring under a nitrogen atmosphere for 2 hours.
- Allow the reaction mixture to slowly warm to room temperature and continue stirring for an additional 48 hours.
- Upon completion, slowly pour the reaction mixture into a larger volume of diethyl ether (e.g., 300 mL) to induce precipitation.
- Store the mixture at -20 °C for several days (e.g., 7 days) to facilitate complete crystallization.
- Collect the resulting white solid precipitate by filtration.
- Wash the collected solid with diethyl ether and dry it under a vacuum to yield **L-proline benzyl ester hydrochloride**.

This protocol typically results in a high yield (around 93%) of the desired product.^[5] Alternative synthetic routes include catalytic esterification using hydrogen chloride gas and metal chlorides.^{[2][18]}

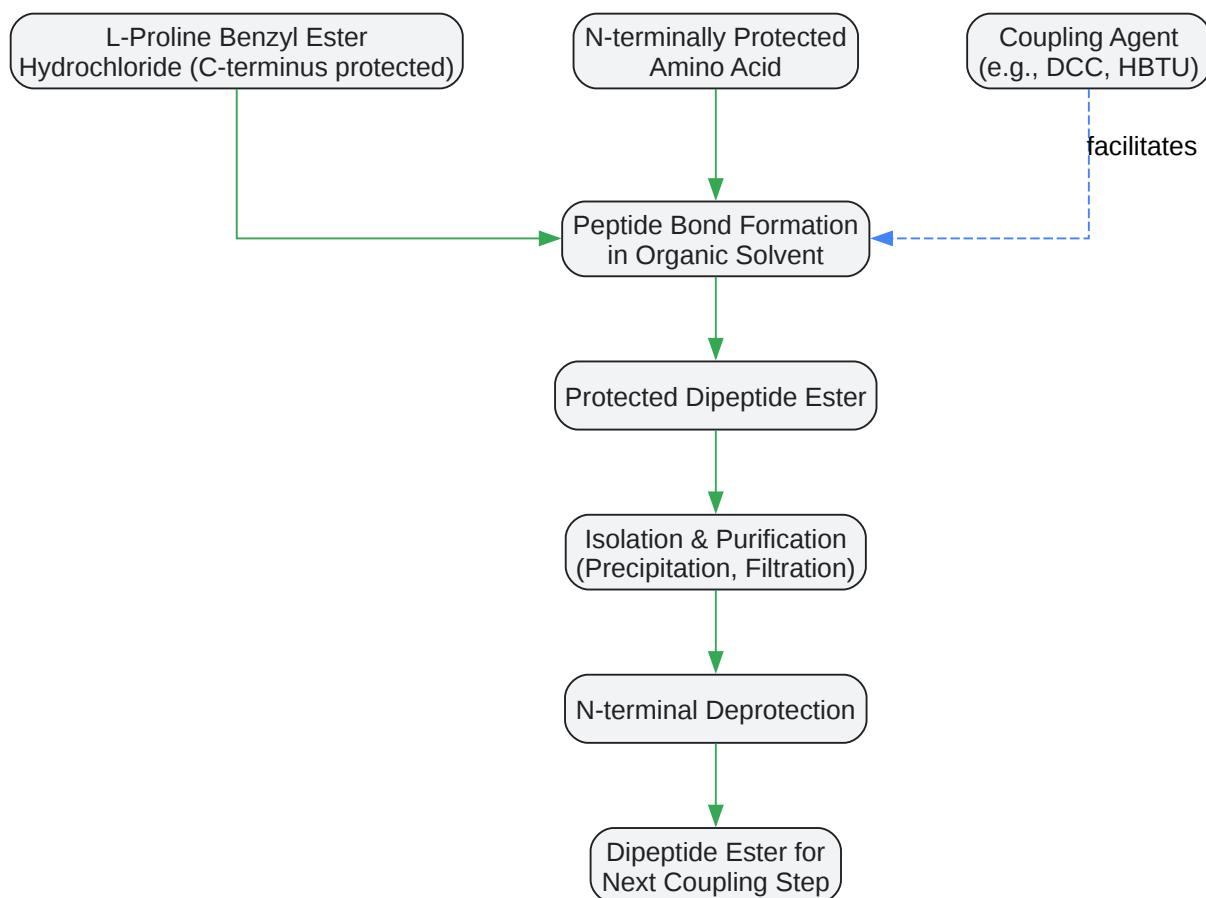
Applications in Scientific Research

L-Proline benzyl ester hydrochloride is a versatile compound with significant applications in peptide chemistry and asymmetric synthesis.

Peptide Synthesis

The primary application of this compound is as a protected amino acid building block in peptide synthesis, particularly in solution-phase methodologies.^{[1][2][3]} The benzyl ester group effectively masks the carboxylic acid of proline, preventing undesirable self-polymerization and allowing the free secondary amine of the pyrrolidine ring to form a peptide bond with another amino acid.^[2] The benzyl protecting group can be selectively removed later via catalytic hydrogenation.^[2]

The general workflow for its use in solution-phase peptide synthesis is outlined below.



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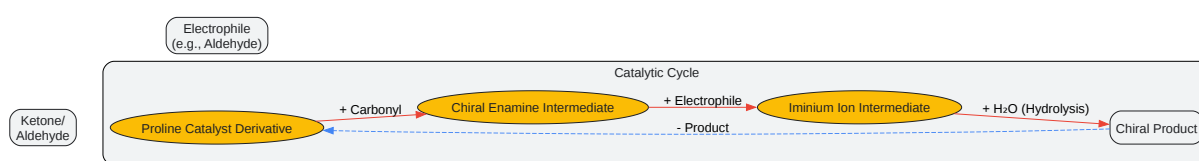
Caption: Workflow for using **L-Proline benzyl ester hydrochloride** in solution-phase peptide synthesis.

Organocatalysis and Chiral Synthesis

While L-proline itself is a well-known organocatalyst, its derivatives, often prepared from the benzyl ester, are developed to overcome limitations like poor solubility in organic solvents.[2] [19] **L-Proline benzyl ester hydrochloride** serves as a crucial chiral precursor for creating

more complex and tailored catalysts used in asymmetric synthesis.[2] These catalysts are instrumental in reactions such as aldol reactions, Mannich reactions, and Michael additions.[19]

The catalytic cycle typically proceeds through the formation of a nucleophilic enamine intermediate from the reaction of the proline catalyst with a carbonyl compound (e.g., a ketone or aldehyde). This enamine then reacts enantioselectively with an electrophile.



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Caption: Generalized mechanism of enamine catalysis using a proline-derived catalyst.

Safety and Handling

L-Proline benzyl ester hydrochloride is considered hazardous and may cause skin and serious eye irritation.[16][17] It is also hygroscopic, meaning it absorbs moisture from the air.[8][16][17]

- **Handling:** Use in a well-ventilated area while wearing appropriate personal protective equipment (PPE), including gloves and safety glasses.[1][16] Wash hands and any exposed skin thoroughly after handling.[16] Avoid dust formation and inhalation.[20]
- **Storage:** Store in a dry, cool, and well-ventilated place.[1][8] Keep the container tightly closed and, if possible, under an inert atmosphere like nitrogen to prevent moisture absorption.[10][16]
- **Incompatible Materials:** Avoid strong oxidizing agents.[16][20]

- Disposal: Dispose of the compound and its container in accordance with local, regional, and national regulations. Do not let the product enter drains.[17][20]

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